

# Technical Guide: Verification of Meprylcaine's Molecular Formula and Weight

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## Compound of Interest

Compound Name: Meprylcaine

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This technical guide provides a concise overview of the molecular formula and weight of the local anesthetic **Meprylcaine**. The information is presented in a clear, tabular format for ease of reference. Additionally, this guide outlines the general experimental protocols typically employed for the determination of a compound's molecular formula and weight, and includes a logical workflow diagram for the verification process.

## Meprylcaine: Molecular Data

**Meprylcaine**, also known by trade names such as Oracaine and Epirocaine, is a local anesthetic with stimulant properties.[1] Accurate knowledge of its molecular formula and weight is fundamental for research, development, and quality control purposes. The verified molecular data for **Meprylcaine** is summarized below.

Parameter	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>21</sub> NO <sub>2</sub>	PubChem[2], Wikipedia[1], DrugFuture[3], The Merck Index[4], Drug Central[5]
Molecular Weight	235.32 g/mol	PubChem[2], DrugFuture[3], The Merck Index[4]
IUPAC Name	[2-methyl-2-(propylamino)propyl] benzoate	PubChem[2]
CAS Number	495-70-5	PubChem[2], Wikipedia[1], DrugFuture[3]

## Experimental Protocols for Molecular Formula and Weight Determination

While the specific experimental records for the initial determination of **Meprylcaine**'s properties are not detailed in readily available public literature, the following represents standard methodologies used in analytical chemistry to elucidate the molecular formula and weight of a novel or existing chemical compound.

### Elemental Analysis

Elemental analysis is a destructive method used to determine the percentage composition of a pure chemical compound.

- Protocol: A known mass of the sample is combusted in an excess of oxygen. The resulting combustion products (carbon dioxide, water, and nitrogen oxides) are collected and weighed. The mass of each element is then calculated, and from this, the empirical formula is determined. The percent composition for **Meprylcaine** is C 71.46%, H 8.99%, N 5.95%, and O 13.60%.[3][4]

### Mass Spectrometry

Mass spectrometry is a primary technique for determining the molecular weight of a compound and can also aid in confirming its molecular formula.

- Protocol: The sample is ionized, and the resulting ions are accelerated and deflected by a magnetic field. The mass-to-charge ratio ( $m/z$ ) of the ions is measured, which provides the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to deduce the molecular formula.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure of a molecule, which can be used to confirm the molecular formula.

- Protocol: The sample is placed in a strong magnetic field and irradiated with radio waves. The absorption of energy by the atomic nuclei is detected, producing a spectrum that reveals the chemical environment of each atom. By analyzing the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra, the number and types of atoms can be determined, thus confirming the molecular formula.

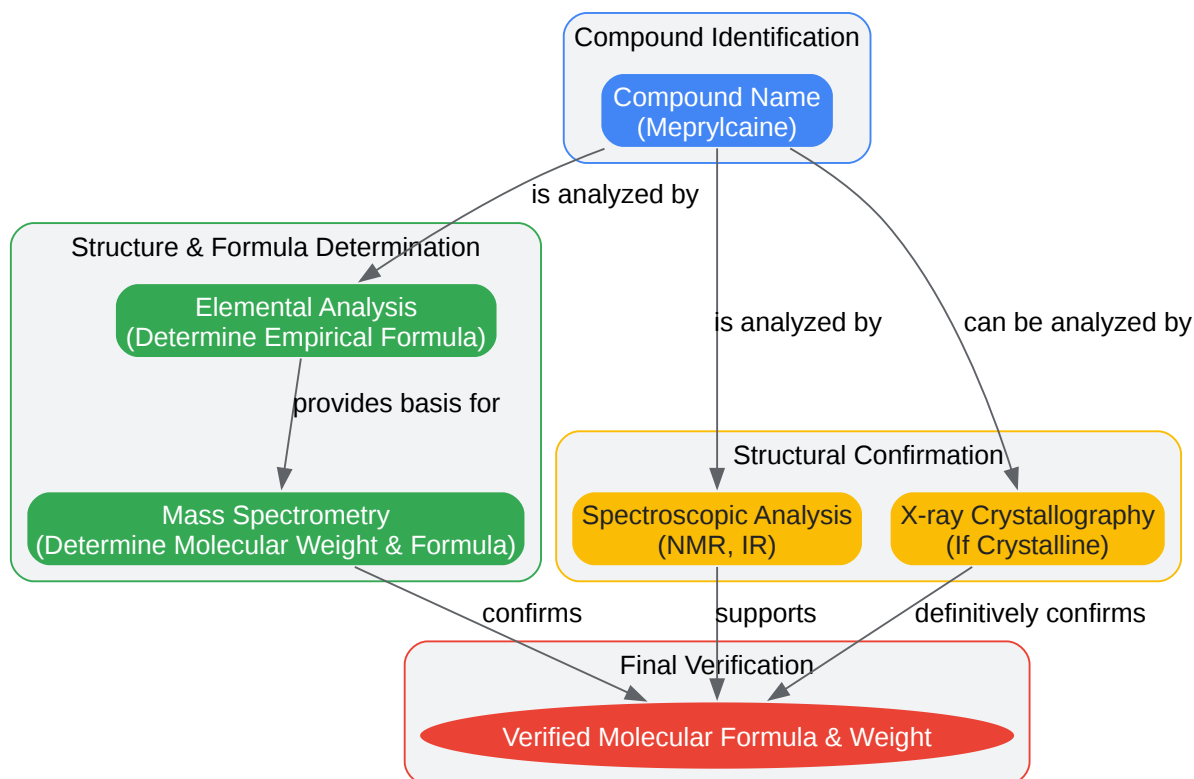
## X-ray Crystallography

For crystalline solids, X-ray crystallography can provide the absolute structure of a molecule, thereby definitively confirming the molecular formula and arrangement of atoms.

- Protocol: A single crystal of the compound is irradiated with X-rays. The diffraction pattern of the X-rays is collected and analyzed to create a three-dimensional electron density map of the molecule, from which the atomic positions can be determined.

## Logical Workflow for Compound Verification

The following diagram illustrates the logical progression of steps involved in the verification of a chemical compound's molecular formula and weight.



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Caption: Logical workflow for the verification of a chemical compound's molecular properties.

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## References

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